

Application Notes and Protocols: 2-Piperidin-1-ylmethyl-acrylic Acid in Organic Synthesis

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Compound of Interest

Compound Name: **2-Piperidin-1-ylmethyl-acrylic acid**

Cat. No.: **B1609879**

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Introduction: A Versatile Bifunctional Building Block

2-Piperidin-1-ylmethyl-acrylic acid, also known as 2-(piperidin-1-ylmethyl)propenoic acid, is a highly functionalized and versatile building block for organic synthesis. Its structure is distinguished by the convergence of three key chemical motifs within a compact framework: an α,β -unsaturated carboxylic acid, a tertiary amine, and a piperidine ring. This unique combination imparts a spectrum of reactivity that makes it a valuable intermediate in pharmaceutical development and materials science.

The piperidine scaffold is a ubiquitous and privileged structure in medicinal chemistry, frequently found in FDA-approved drugs targeting the central nervous system (CNS), as well as in antiviral and anticancer agents.^[1] The inclusion of the piperidine ring in this molecule can enhance aqueous solubility, modulate lipophilicity, and provide a handle for specific biological interactions, improving pharmacokinetic properties.^[1] The acrylic acid moiety serves as a reactive handle for a variety of transformations, including polymerization, amide bond formation, and conjugate additions. The strategic placement of the tertiary amine adjacent to the acrylic system further influences its electronic properties and reactivity.

These application notes provide an in-depth guide to the synthesis and synthetic utility of **2-Piperidin-1-ylmethyl-acrylic acid**, offering detailed protocols for its preparation and subsequent use in key organic transformations.

Physicochemical & Spectroscopic Data

Property	Value	Reference
CAS Number	4969-03-3	[2]
Molecular Formula	C ₉ H ₁₅ NO ₂	[2]
Molecular Weight	169.22 g/mol	[2]
Appearance	Typically a white to off-white solid	-
Purity	≥97% (Commercially available)	[2]

Note: Spectroscopic data (¹H NMR, ¹³C NMR, IR) should be confirmed on a lot-specific basis via the Certificate of Analysis.

Protocol 1: Synthesis of 2-Piperidin-1-ylmethyl-acrylic Acid via Baylis-Hillman Reaction

The synthesis of α -(aminomethyl)acrylates like the title compound is commonly achieved through a variation of the Morita-Baylis-Hillman (MBH) reaction.[\[3\]](#) This atom-economical reaction couples an activated alkene with an electrophile, catalyzed by a nucleophilic amine or phosphine.[\[4\]](#) The following protocol describes a plausible synthesis from acrylic acid and Eschenmoser's salt dimethylaminomethyl iodide, followed by displacement with piperidine.

Workflow for Synthesis

Step 1: Baylis-Hillman Reaction

Acrylic Acid +
Eschenmoser's Salt

DABCO (catalyst)

Reaction in suitable solvent
(e.g., MeCN/H₂O)

Formation of
2-(Dimethylaminomethyl)acrylic acid

Step 2: Nucleophilic Substitution

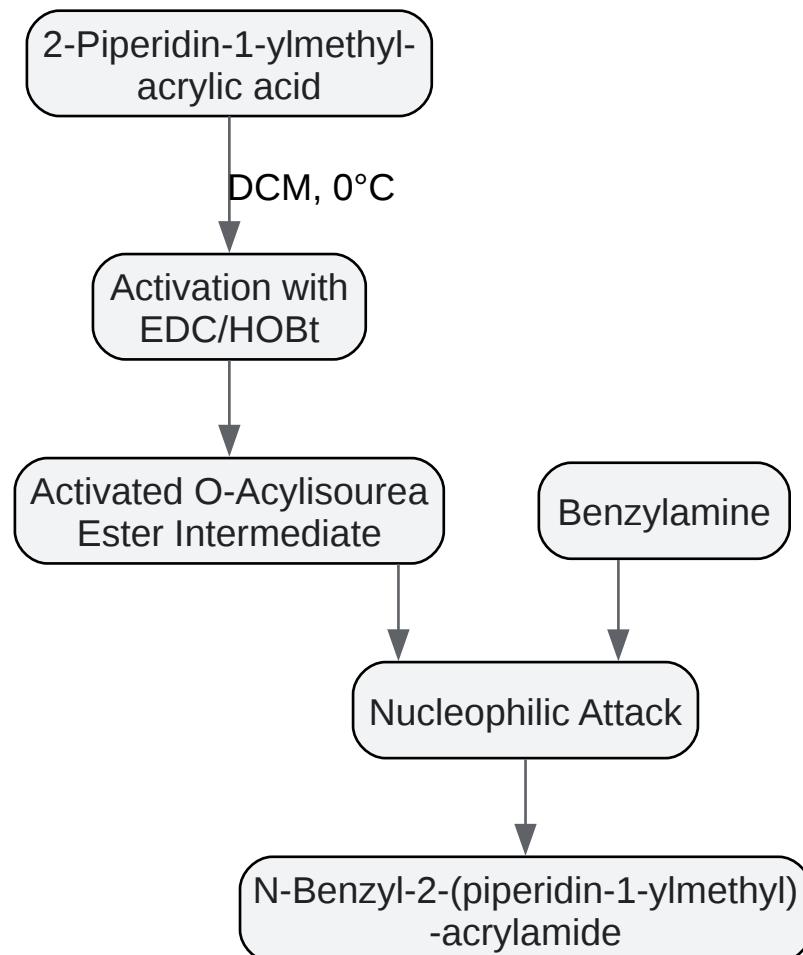
2-(Dimethylaminomethyl)acrylic acid

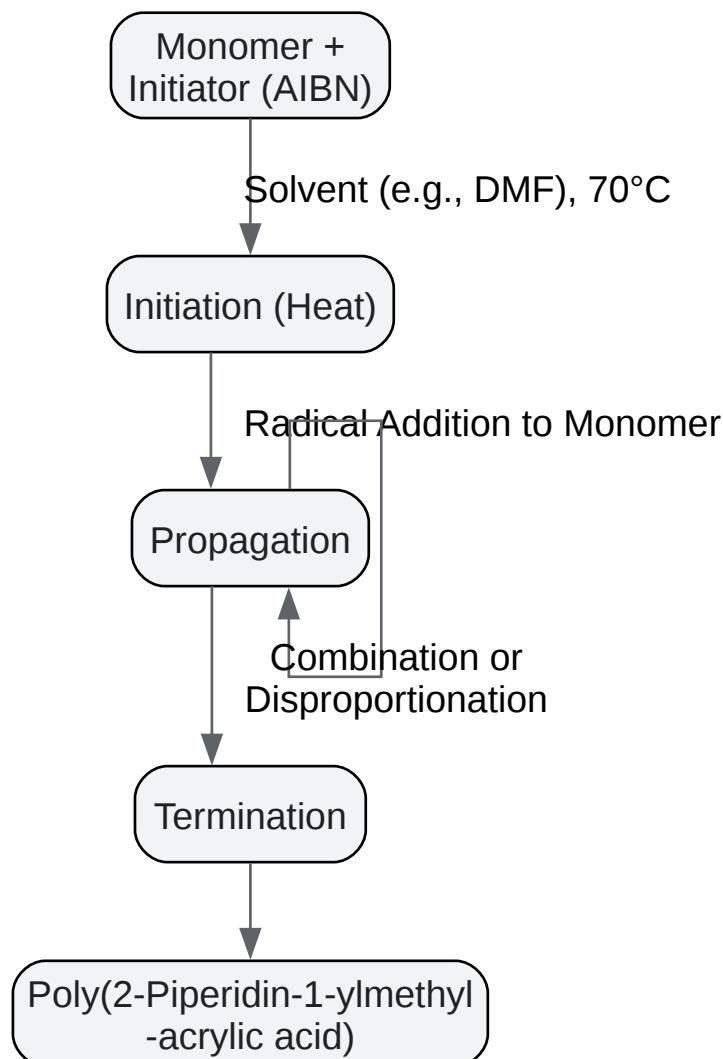
Heat, neat or in polar solvent

Reaction with Piperidine

Displacement of Dimethylamine

2-Piperidin-1-ylmethyl-acrylic acid





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References

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- 2. scbt.com [scbt.com]

- 3. Baylis–Hillman reaction - Wikipedia [en.wikipedia.org]
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